

Essential Safety and Disposal Procedures for C-021 Dihydrochloride

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Compound of Interest

Compound Name: C-021

Cat. No.: B1663713

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **C-021** dihydrochloride, a potent CC chemokine receptor-4 (CCR4) antagonist used in research.

Disclaimer: This guide is intended for informational purposes only and should be supplemented by a thorough review of the official Safety Data Sheet (SDS) provided by the manufacturer and consultation with your institution's Environmental Health and Safety (EHS) department. Disposal procedures must comply with all applicable federal, state, and local regulations.

Quantitative Data Summary

Below is a summary of the key quantitative data for **C-021** dihydrochloride.

Property	Value
CAS Number	1784252-84-1
Molecular Formula	C ₂₇ H ₄₁ N ₅ O ₂ · 2HCl
Molecular Weight	540.6 g/mol
Form	Crystalline solid
Purity	≥98%
Solubility	Soluble in ethanol (~5 mg/ml) and DMSO (~25 mg/ml)[1]
Storage Temperature	-20°C[1]
Stability	≥4 years at -20°C[1]
IC ₅₀ (Human Chemotaxis)	140 nM[2]
IC ₅₀ (Mouse Chemotaxis)	39 nM[2]

Experimental Protocols

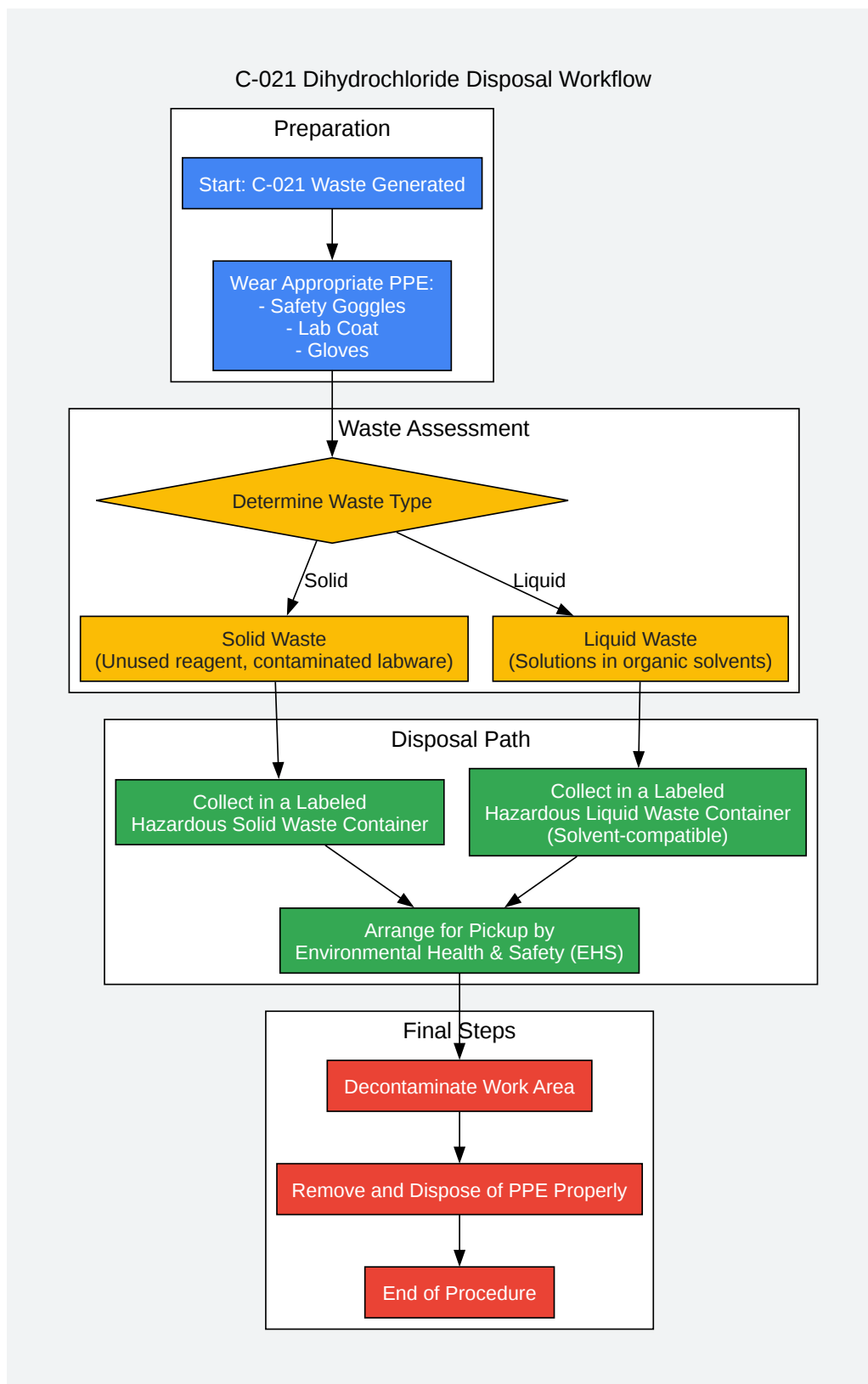
The inhibitory activity of **C-021** dihydrochloride is determined through chemotaxis assays. A typical protocol involves the following steps:

- **Cell Culture:** Human or mouse cells expressing CCR4 are cultured under standard conditions.
- **Chemotaxis Assay:** A Boyden chamber or a similar chemotaxis system is used. The lower chamber is filled with a medium containing a CCR4 ligand (e.g., CCL22).
- **Inhibitor Treatment:** The CCR4-expressing cells are pre-incubated with varying concentrations of **C-021** dihydrochloride.
- **Cell Migration:** The treated cells are placed in the upper chamber and allowed to migrate through a porous membrane towards the chemoattractant in the lower chamber for a specified period.

- Quantification: The number of migrated cells is quantified by microscopy or a plate reader-based method.
- IC₅₀ Determination: The concentration of **C-021** dihydrochloride that inhibits 50% of the cell migration (IC₅₀) is calculated from the dose-response curve.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **C-021** dihydrochloride.



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Caption: Logical flow for the safe disposal of **C-021** dihydrochloride waste.

Step-by-Step Disposal Procedures

C-021 dihydrochloride should be considered a hazardous material, and appropriate precautions must be taken during its disposal.^[1]

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling **C-021** dihydrochloride waste.

2. Waste Segregation:

- Solid Waste:
 - Collect unused or expired solid **C-021** dihydrochloride, as well as contaminated items such as weighing paper, pipette tips, and microfuge tubes, in a designated hazardous solid waste container.
 - The container must be clearly labeled with "Hazardous Waste," the chemical name ("**C-021** dihydrochloride"), and the associated hazards.
- Liquid Waste:
 - Solutions of **C-021** dihydrochloride in organic solvents (e.g., DMSO, ethanol) should be collected in a designated hazardous liquid waste container.
 - Ensure the waste container is compatible with the solvent used.
 - The container must be clearly labeled with "Hazardous Waste," the chemical name ("**C-021** dihydrochloride"), the solvent(s), and their approximate concentrations.
 - Do not mix incompatible waste streams.

3. Storage of Waste:

- Store waste containers in a designated satellite accumulation area.
- Keep containers securely closed when not in use.

- Ensure the storage area is well-ventilated.

4. Final Disposal:

- Contact your institution's Environmental Health & Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste containers.
- Follow all institutional procedures for waste manifest and pickup requests.
- Do not dispose of **C-021** dihydrochloride down the drain or in the regular trash.

5. Decontamination:

- After handling and disposing of **C-021** dihydrochloride waste, thoroughly decontaminate all work surfaces and equipment with an appropriate cleaning agent.
- Wash your hands thoroughly with soap and water.

By adhering to these procedures, you can ensure the safe and compliant disposal of **C-021** dihydrochloride, protecting yourself, your colleagues, and the environment. Always prioritize safety and consult with your institution's safety professionals for specific guidance.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for C-021 Dihydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1663713#c-021-proper-disposal-procedures>]

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